

Maltotriose Hydrate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Maltotriose hydrate

Cat. No.: B8234776

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Introduction

Maltotriose hydrate is a trisaccharide composed of three glucose units linked by α -1,4 glycosidic bonds.^[1] It is a naturally occurring oligosaccharide and is utilized in various applications within the food and beverage industry, biotechnology, and pharmaceutical formulations.^[2] In research and development, it serves as a valuable tool in studies related to carbohydrate metabolism and enzyme activity.^[2] While generally considered to have a low hazard profile, adherence to proper safety and handling protocols is essential in a laboratory or manufacturing setting. This guide provides an in-depth overview of the safety precautions and handling procedures for **maltotriose hydrate**.

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **maltotriose hydrate** is fundamental to its safe handling and storage.

Property	Value	References
Chemical Formula	$C_{18}H_{32}O_{16} \cdot xH_2O$	
Molecular Weight	504.44 g/mol (anhydrous basis)	
Appearance	White to off-white crystalline powder or solid	[3]
Melting Point	132-135 °C	
Solubility	Soluble in water. Soluble in DMSO and dimethylformamide at approximately 15 and 20 mg/mL, respectively.	[4]
Stability	Stable under normal conditions.[3]	[3]
Odor	Odorless	[5]

Toxicological Data

There is a lack of specific quantitative toxicological data for **maltotriose hydrate**. Most safety data sheets indicate that no acute toxicity information is available.[5] The substance is not classified as hazardous according to GHS criteria.[6]

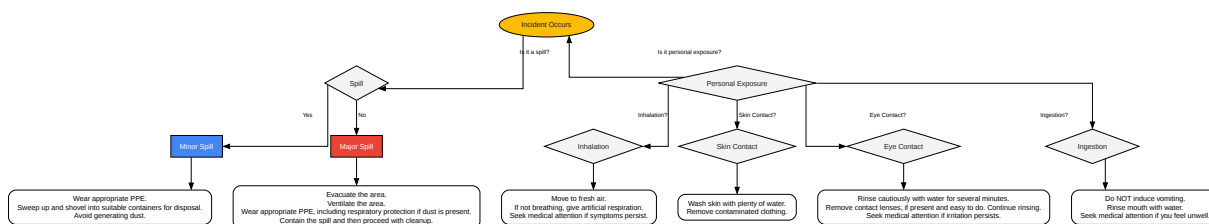
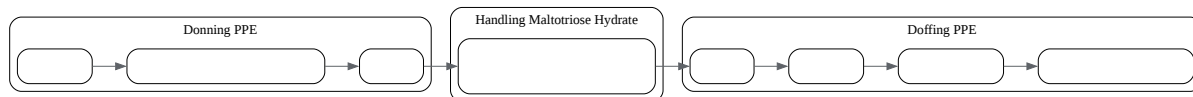
Toxicity Endpoint	Data	References
Acute Oral Toxicity (LD50)	No data available	[7]
Acute Dermal Toxicity (LD50)	No data available	[7]
Acute Inhalation Toxicity (LC50)	No data available	[7]
Skin Corrosion/Irritation	No data available	[7]
Serious Eye Damage/Irritation	No data available	[7]
Respiratory or Skin Sensitization	No data available	[7]
Germ Cell Mutagenicity	No data available	[7]
Carcinogenicity	No data available	[7]
Reproductive Toxicity	No data available	[7]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of personnel and the integrity of the product.

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the recommended workflow for donning and doffing Personal Protective Equipment (PPE) when handling **maltotriose hydrate**.



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